

# An In-depth Technical Guide to Potassium Phosphate, Dibasic, Trihydrate

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## Compound of Interest

Compound Name: *Potassium phosphate, dibasic, trihydrate*

Cat. No.: *B098565*

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This document provides a concise technical overview of **Potassium Phosphate, Dibasic, Trihydrate**, focusing on its fundamental chemical properties. The information is presented to be a ready reference for laboratory and development use.

## Core Chemical Properties

**Potassium phosphate, dibasic, trihydrate** is a hydrated form of dipotassium phosphate.<sup>[1][2]</sup> It is commonly used in various scientific applications, including as a buffering agent in biochemistry and a component in fertilizers.<sup>[3]</sup> It is readily soluble in water and appears as white, hygroscopic crystals.<sup>[1][3]</sup>

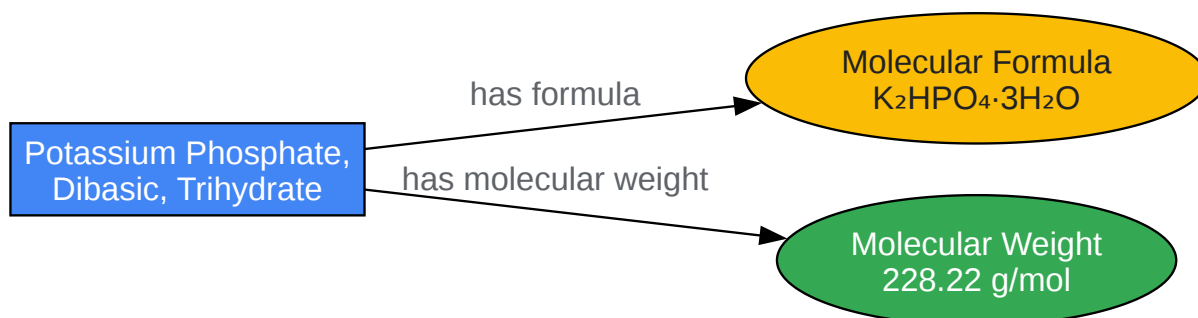
## Quantitative Data Summary

The key quantitative attributes of **Potassium Phosphate, Dibasic, Trihydrate** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	K <sub>2</sub> HPO <sub>4</sub> ·3H <sub>2</sub> O
Molecular Weight	228.22 g/mol [1][3]
CAS Number	16788-57-1[1][4]

## Chemical Identity and Composition

The following diagram illustrates the relationship between the common name of the compound and its core chemical identifiers.



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Core properties of **Potassium Phosphate, Dibasic, Trihydrate**.

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## References

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